

Tetraphenylphosphonium Chloride: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *Tetraphenylphosphonium chloride*

Cat. No.: *B153553*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety data, handling precautions, and key experimental considerations for **tetraphenylphosphonium chloride** (TPPC). The information is intended to support researchers, scientists, and drug development professionals in the safe and effective use of this compound.

Chemical and Physical Properties

Tetraphenylphosphonium chloride is a quaternary phosphonium salt with the chemical formula $[(C_6H_5)_4P]Cl$. It is a white to off-white crystalline solid. A summary of its key physicochemical properties is presented in Table 1.

Property	Value	Reference
Molecular Formula	C ₂₄ H ₂₀ ClP	PubChem
Molecular Weight	374.8 g/mol	PubChem
CAS Number	2001-45-8	TCI Chemicals[1]
Appearance	White to off-white hygroscopic powder	PubChem[2]
Melting Point	272-274 °C	NINGBO INNO PHARMCHEM CO.,LTD.
Solubility	Soluble in polar organic solvents (e.g., methanol, ethanol, acetone). Insoluble in nonpolar solvents.	NINGBO INNO PHARMCHEM CO.,LTD.
Stability	Stable under recommended storage conditions. Hygroscopic.	ChemicalBook[3], Fisher Scientific[4]

Safety Data Sheet Summary


The following tables summarize the key safety information for **tetraphenylphosphonium chloride** based on globally harmonized system (GHS) classifications.

Hazard Identification

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation[1][2]
Eye Irritation	2	H319: Causes serious eye irritation[1][2]
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation[3]

Signal Word: Warning[1][2]

Hazard Pictogram:

 alt text

First Aid Measures

Exposure Route	First Aid Measures
Inhalation	Remove person to fresh air and keep comfortable for breathing. Get medical advice/attention if you feel unwell.[1][3]
Skin Contact	Take off all contaminated clothing immediately. Wash off with plenty of water. If skin irritation occurs: Get medical advice/attention.[1]
Eye Contact	Rinse with plenty of water. If easy to do, remove contact lenses, if worn. If eye irritation persists: Get medical advice/attention.[1]
Ingestion	Rinse mouth. Get medical advice/attention.[1]

Fire-Fighting Measures

Property	Information
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3]
Specific Hazards	Hazardous decomposition products include carbon oxides, oxides of phosphorus, and hydrogen chloride gas.[3][4]
Protective Equipment	Wear self-contained breathing apparatus for firefighting if necessary.[3]

Handling and Storage

Aspect	Precaution
Handling	Avoid contact with skin, eyes, and clothing. Wear personal protective equipment. Wash hands and face thoroughly after handling. Prevent dispersion of dust and ensure adequate ventilation.[1]
Storage	Keep containers tightly closed in a dry, cool, and well-ventilated place.[4] Store locked up.[3] Avoid moisture.[3]

Experimental Protocols

General Protocol for Phase Transfer Catalysis (PTC) - Nucleophilic Substitution

Tetraphenylphosphonium chloride is widely used as a phase transfer catalyst to facilitate reactions between reactants in immiscible phases (e.g., an aqueous and an organic phase). The following is a general, representative protocol for a nucleophilic substitution reaction, such as the synthesis of an alkyl cyanide from an alkyl halide.

Materials:

- Alkyl halide (e.g., benzyl chloride)
- Sodium cyanide (or other nucleophile)
- **Tetraphenylphosphonium chloride** (catalyst)
- Organic solvent (e.g., toluene)
- Water
- Reaction flask with reflux condenser and magnetic stirrer
- Separatory funnel

- Rotary evaporator

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and magnetic stir bar, dissolve the alkyl halide and a catalytic amount of **tetraphenylphosphonium chloride** (typically 1-5 mol%) in the organic solvent.
- **Aqueous Phase Preparation:** In a separate beaker, dissolve the sodium cyanide in water.
- **Reaction Initiation:** Add the aqueous solution of the nucleophile to the vigorously stirring organic solution of the substrate and catalyst.
- **Reaction Progress:** Heat the biphasic mixture to the desired temperature (e.g., 80-100°C) with vigorous stirring to ensure adequate mixing of the two phases. Monitor the reaction progress by a suitable analytical technique (e.g., TLC, GC, or HPLC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Transfer the mixture to a separatory funnel and allow the layers to separate.
- **Extraction:** Separate the organic layer. Wash the organic layer sequentially with water and brine to remove any remaining water-soluble impurities.
- **Drying and Concentration:** Dry the organic layer over an anhydrous drying agent (e.g., MgSO_4 or Na_2SO_4), filter, and concentrate the solvent using a rotary evaporator.
- **Purification:** Purify the crude product by a suitable method, such as distillation or column chromatography.

Measurement of Mitochondrial Membrane Potential using a TPP^+ -Selective Electrode

The tetraphenylphosphonium (TPP^+) cation is a lipophilic cation that accumulates in mitochondria in response to the negative mitochondrial membrane potential. This property allows for the measurement of the mitochondrial membrane potential using a TPP^+ -selective electrode.

Materials:

- Isolated mitochondria
- Respiration buffer (e.g., MiR05)
- TPP⁺ standard solution (e.g., 0.1 mM **tetraphenylphosphonium chloride**)
- Mitochondrial substrates (e.g., glutamate, malate, succinate)
- ADP
- Uncoupler (e.g., CCCP or FCCP)
- TPP⁺-selective electrode and reference electrode
- Oxygen electrode (optional, for simultaneous respiration measurements)
- Temperature-controlled chamber with a stirrer (e.g., Oroboros Oxygraph-2k)

Procedure:

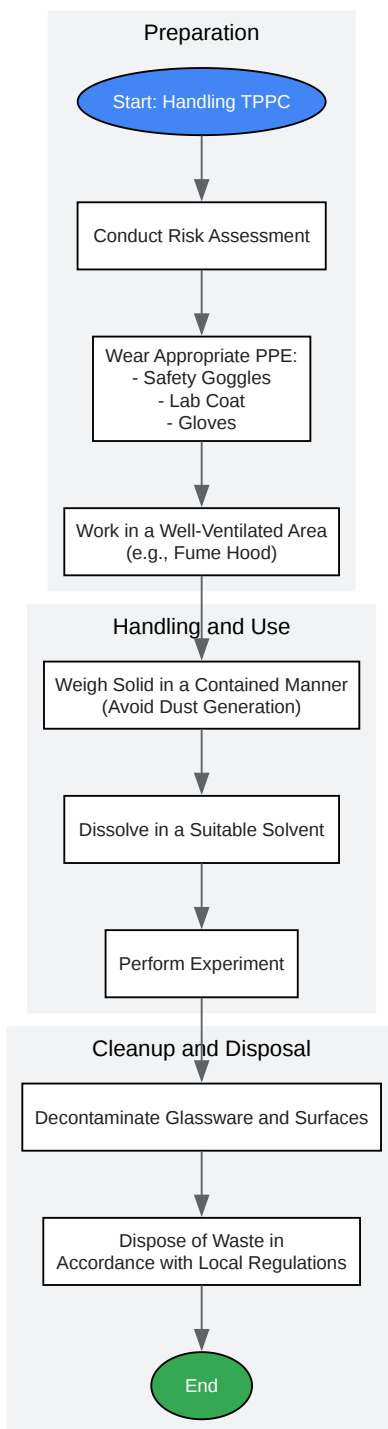
- Electrode Calibration:
 - Fill the chamber with the respiration buffer and allow it to equilibrate to the desired temperature (e.g., 37°C).
 - Sequentially add known amounts of the TPP⁺ standard solution to the buffer to generate a calibration curve of the electrode response (in mV) versus the logarithm of the TPP⁺ concentration.
- Baseline Measurement:
 - Add the mitochondrial substrates to the buffer.
 - Add a known amount of TPP⁺ to the chamber to establish a stable baseline reading.
- Mitochondrial Addition:

- Add a known concentration of isolated mitochondria to the chamber. The uptake of TPP⁺ by the energized mitochondria will be observed as a decrease in the free TPP⁺ concentration in the buffer, resulting in a change in the electrode potential.
- Stimulation of Respiration:
 - Add ADP to stimulate ATP synthesis and observe the effect on the mitochondrial membrane potential.
- Uncoupling:
 - At the end of the experiment, add an uncoupler (e.g., CCCP) to dissipate the mitochondrial membrane potential. This will cause the release of the accumulated TPP⁺ from the mitochondria, and the electrode reading should return to the baseline established before the addition of mitochondria.

Mandatory Visualizations

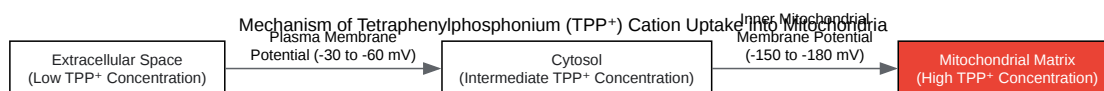
Safe Handling Workflow

Safe Handling Workflow for Tetraphenylphosphonium Chloride

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Caption: A workflow diagram illustrating the key steps for the safe handling of **tetraphenylphosphonium chloride**.

Mitochondrial Uptake of Tetraphenylphosphonium Cation



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Caption: A diagram illustrating the accumulation of the TPP⁺ cation in the mitochondrial matrix.

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References

- 1. Organic Syntheses Procedure [orgsyn.org]
- 2. Synthesis of Benzyl cyanide - Chempedia - LookChem [lookchem.com]
- 3. iajpr.com [iajpr.com]
- 4. spcmc.ac.in [spcmc.ac.in]
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